

Latrepirdine dihydrochloride chemical structure and synthesis

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Compound of Interest

Compound Name: Latrepirdine Dihydrochloride

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An In-depth Technical Guide to **Latrepirdine Dihydrochloride**: Chemical Structure and Synthesis

Introduction

Latrepirdine, also known as Dimebon, is a small molecule that was initially developed and used in Russia as a non-selective antihistamine since 1983.^{[1][2]} It was later investigated for its potential therapeutic effects in neurodegenerative disorders, particularly Alzheimer's disease and Huntington's disease.^{[1][3]} Despite promising initial phase II clinical trials, subsequent phase III trials for both Alzheimer's and Huntington's disease did not demonstrate significant efficacy, leading to the discontinuation of its development for these indications.^{[1][3]}

Latrepirdine's mechanism of action is complex and not fully elucidated, but it is known to interact with multiple molecular targets, including histamine, adrenergic, and serotonin receptors, and to modulate mitochondrial function.^{[1][3][4]} This guide provides a detailed overview of its chemical structure, synthesis, and associated signaling pathways.

Chemical Structure and Properties

Latrepirdine dihydrochloride is the hydrochloride salt of latrepirdine. Its chemical identity and properties are summarized below.

Systematic Name: 2,8-dimethyl-5-[2-(6-methylpyridin-3-yl)ethyl]-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole dihydrochloride.^{[5][6]}

Structural Formula:

Physicochemical and Pharmacological Properties

The following table summarizes key quantitative data for latrepirdine and its dihydrochloride salt.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₅ N ₃ (Latrepirdine)	[1][7][8][9]
C ₂₁ H ₂₅ N ₃ ·2HCl (Latrepirdine Dihydrochloride)	[5][6]	
Molecular Weight	319.45 g/mol (Latrepirdine)	[1][9]
392.37 g/mol (Latrepirdine Dihydrochloride)	[5][10]	
CAS Number	3613-73-8 (Latrepirdine free base)	[1][7][10]
97657-92-6 (Latrepirdine Dihydrochloride)	[5][6][10]	
pKa (Strongest Basic)	7.17	[9][11]
logP	3.41 - 3.52	[9][11]
Water Solubility	0.0171 mg/mL (Predicted)	[11]
Histamine H1 Receptor (K _i)	≈ 3–5 nM	[10]
Serotonin 5-HT ₆ Receptor (K _i)	≈ 16–70 nM	[10]
L-type Ca ²⁺ channels (IC ₅₀)	57 μM	[2]
Acetylcholinesterase (IC ₅₀)	42 μM	[2]
Butyrylcholinesterase (IC ₅₀)	7.9 μM	[2]

Synthesis of Latrepirdine

The synthesis of latrepirdine involves the condensation of two key intermediates: 2-methyl-5-vinyl-pyridine (MVP) and 2,8-dimethyl-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole (a γ -carboline derivative).[4]

Experimental Protocol

Step 1: Synthesis of 2,8-dimethyl-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole (γ -carboline intermediate)

- Reactants: p-tosylhydrazine hydrochloride and N-methyl-4-piperidone.[4]
- Procedure: The γ -carboline is synthesized from p-tosylhydrazine hydrochloride and N-methyl-4-piperidone. This reaction is reported to be high-yielding (90%) and suitable for large-scale production.[4]

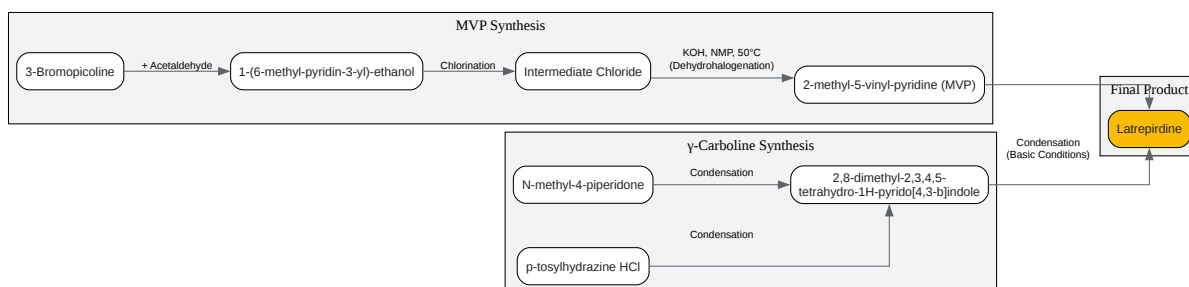
Step 2: Synthesis of 2-methyl-5-vinyl-pyridine (MVP intermediate)

- Starting Material: 3-Bromopicoline.[4]
- Procedure:
 - 3-Bromopicoline is converted to 1-(6-methyl-pyridin-3-yl)-ethanol by reacting it with acetaldehyde in an ate-complex intermediate reaction.[4]
 - The resulting alcohol is transformed into the corresponding chloride.[4]
 - Dehydrohalogenation of the chloride is performed using potassium hydroxide in N-methylpyrrolidine at 50°C to yield 2-methyl-5-vinyl-pyridine (MVP).[4]

Step 3: Final Condensation to Latrepirdine

- Reactants: 2-methyl-5-vinyl-pyridine (MVP) and 2,8-dimethyl-2,3,4,5-tetrahydro-1H-pyrido[4,3-b]indole.[4]
- Conditions: The condensation is carried out under basic conditions to yield latrepirdine.[4]

Synthesis Workflow Diagram



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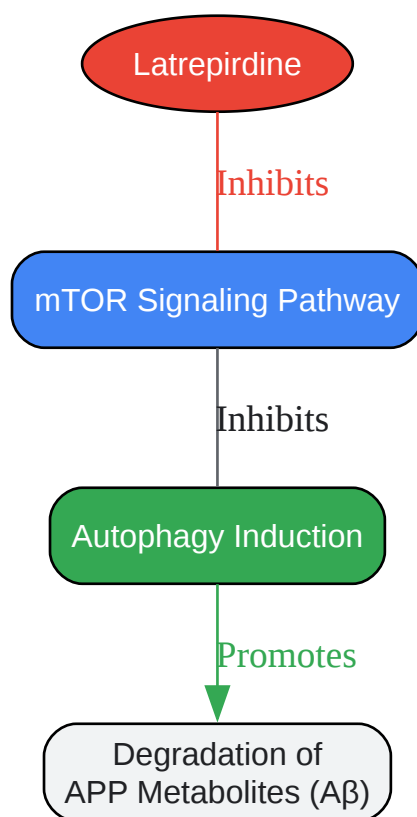
Caption: Workflow for the synthesis of Latrepirdine.

Signaling Pathways and Mechanism of Action

Latrepirdine's neuroprotective effects are attributed to its interaction with multiple cellular pathways. While not fully understood, key proposed mechanisms include the modulation of autophagy via the mTOR pathway and the stabilization of mitochondrial function.^{[4][12]}

Modulation of mTOR Signaling and Autophagy

Latrepirdine has been shown to induce autophagy by inhibiting the mTOR signaling pathway.^[12] Autophagy is a cellular process for degrading and recycling cellular components, and its potentiation can help clear protein aggregates, such as amyloid- β , which are implicated in Alzheimer's disease.^[12]

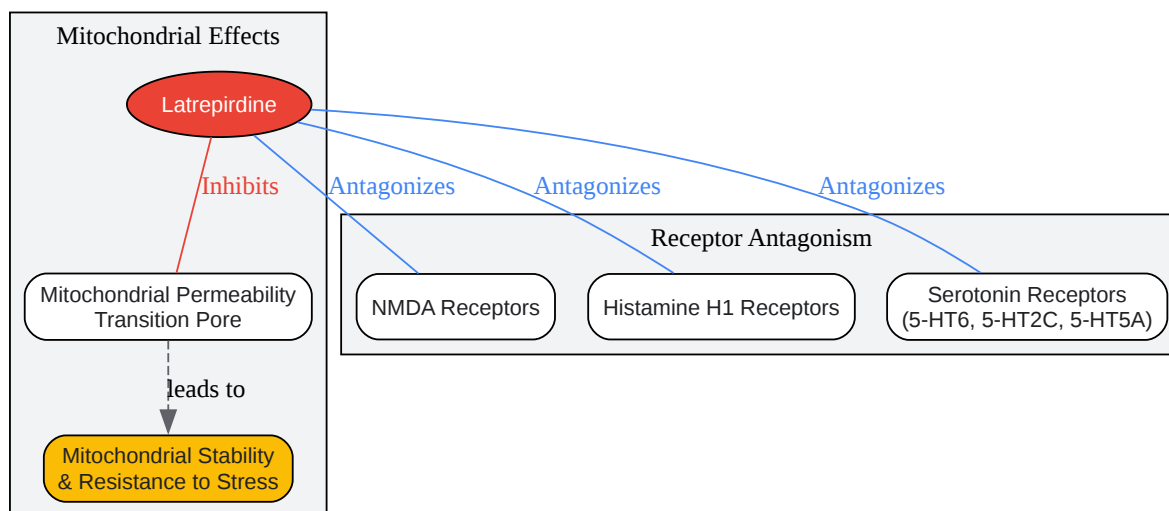


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Caption: Latrepirdine's inhibition of mTOR signaling to induce autophagy.

Mitochondrial and Receptor Interactions

Latrepirdine is also proposed to exert neuroprotective effects by acting on mitochondria and various neurotransmitter receptors. It can inhibit the mitochondrial permeability transition pore, which makes mitochondria more resilient to stressors like lipid peroxidation and amyloid- β induced damage.^[4] Additionally, it acts as an antagonist at NMDA, histamine (H_1), and serotonin (e.g., 5-HT₆) receptors.^{[4][10]}



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References

- 1. Latrepirdine - Wikipedia [en.wikipedia.org]
- 2. The rise and fall of Dimebon - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Latrepirdine, a potential novel treatment for Alzheimer's disease and Huntington's chorea - PMC [pmc.ncbi.nlm.nih.gov]
- 5. GSRS [precision.fda.gov]
- 6. searchlf.ama-assn.org [searchlf.ama-assn.org]
- 7. Latrepirdine | C₂₁H₂₅N₃ | CID 197033 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 8. GSRS [precision.fda.gov]
- 9. Compound: LATREPIRDINE (ChEMBL589390) - ChEMBL [ebi.ac.uk]
- 10. medkoo.com [medkoo.com]
- 11. go.drugbank.com [go.drugbank.com]
- 12. Latrepirdine improves cognition and arrests progression of neuropathology in an Alzheimer's mouse model - PMC [pmc.ncbi.nlm.nih.gov]
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